

Eupalinolide I: A Technical Guide on its Discovery and Natural Source

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Compound of Interest

Compound Name: *Eupalinolide I*

Cat. No.: *B15139831*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eupalinolide I is a sesquiterpene lactone, a class of naturally occurring compounds renowned for their diverse and potent biological activities. This technical guide provides a comprehensive overview of the discovery, natural source, and available scientific knowledge surrounding **Eupalinolide I**. It is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development.

Discovery and Natural Source

Eupalinolide I was discovered during phytochemical investigations of its sole natural source, *Eupatorium lindleyanum* DC.^{[1][2]}. This perennial herbaceous plant, belonging to the Asteraceae family, is widely distributed in China and has a long history of use in traditional Chinese medicine for treating respiratory ailments such as cough, chronic bronchitis, and lobar pneumonia^{[1][2]}.

The discovery of **Eupalinolide I** is intrinsically linked to the isolation and characterization of a bioactive fraction designated as F1012-2. This complex, also derived from *E. lindleyanum*, is a mixture of three closely related sesquiterpene lactones: **Eupalinolide I**, Eupalinolide J, and Eupalinolide K. Much of the early biological research has been conducted on this F1012-2 complex, with the individual contributions of each constituent, including **Eupalinolide I**, being a subject of ongoing investigation. A recent 2023 study on the newly isolated Eupalinolide N from

the same plant revealed that its planar structure is analogous to **Eupalinolide I**, with the key difference being the presence of an acetyl group at the C-3 position in **Eupalinolide I**[3].

Phytochemical Context

Eupatorium lindleyanum is a rich source of a variety of secondary metabolites. In addition to sesquiterpene lactones, the plant is known to produce flavonoids, diterpenoids, triterpenoids, and volatile oils. This diverse chemical profile underscores the importance of rigorous isolation and purification protocols to obtain pure **Eupalinolide I** for detailed study.

Table 1: Major Chemical Constituents Isolated from Eupatorium lindleyanum DC.

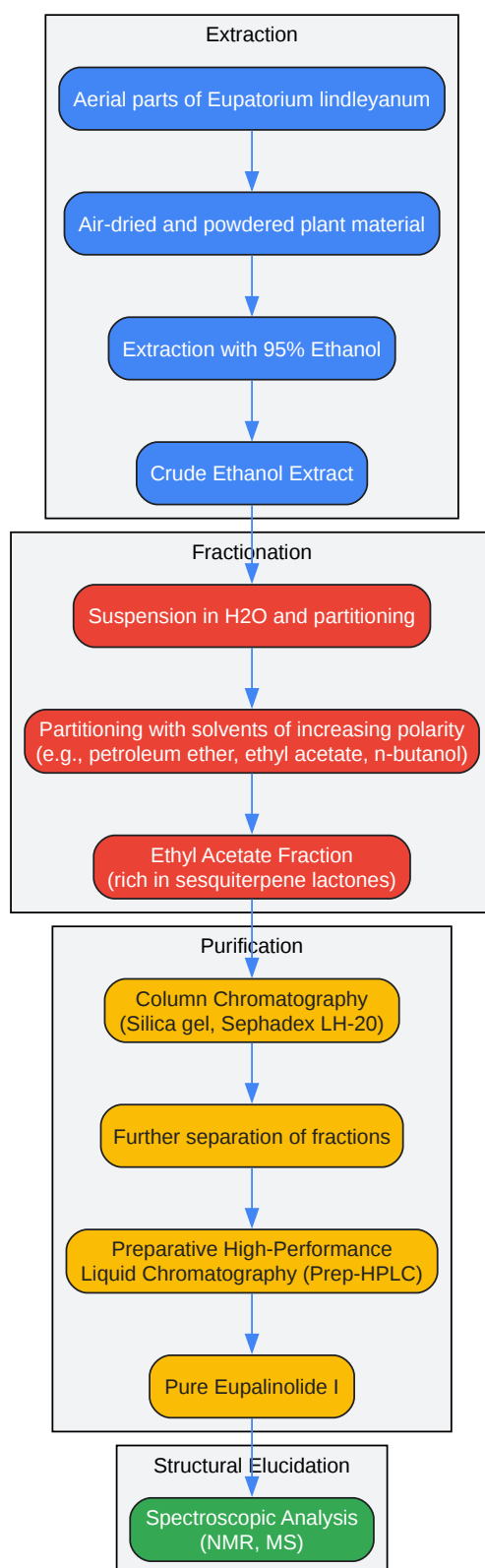
Compound Class	Examples	Reference(s)
Sesquiterpene Lactones	Eupalinolide A, B, C, E, I, J, K, L, M, N, O	
Flavonoids	Jaceosidin, Kaempferol, Quercetin, Astragalin	
Diterpenoids	-	
Triterpenoids	-	
Volatile Oils	-	

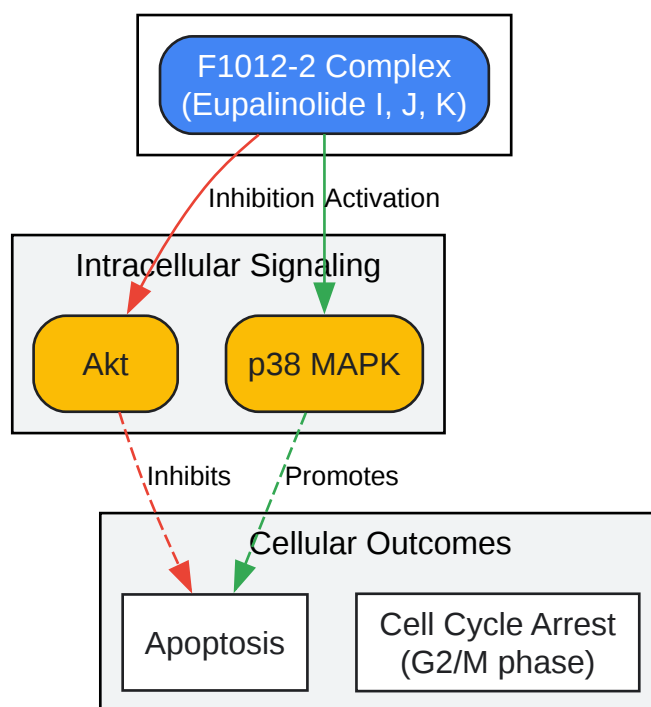
Experimental Protocols

While a specific, detailed protocol for the initial isolation of **Eupalinolide I** is not readily available in recent literature, a generalized methodology can be constructed based on established procedures for separating sesquiterpene lactones from Eupatorium lindleyanum.

General Isolation and Purification Workflow

The following diagram illustrates a typical workflow for the isolation of **Eupalinolide I** from its natural source.





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References

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- 2. Traditional Applications, Phytochemistry, and Pharmacological Activities of Eupatorium lindleyanum DC.: A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. acgpubs.org [acgpubs.org]
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